

Functionalization of N-(2-hydroxyethyl)-beta-alanine tert-butyl ester

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Compound of Interest

Compound Name: *tert-butyl 3-[(2-hydroxyethyl)amino]propanoate*

CAS No.: *1351502-33-4*

Cat. No.: *B6242395*

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Application Note & Protocol Guide

Introduction: The Bifunctional Scaffold

N-(2-hydroxyethyl)-beta-alanine tert-butyl ester (HE-bAla-OtBu) is a versatile, bifunctional secondary amine scaffold widely utilized in the synthesis of PROTACs (Proteolysis Targeting Chimeras), Peptide Nucleic Acids (PNAs), and dendrimers.

Its structural value lies in its three orthogonal reactive sites:

- Secondary Amine (NH): Highly nucleophilic, allowing for chain extension or attachment to a core ligand.
- Primary Alcohol (OH): A handle for etherification, esterification, or conversion to a leaving group (e.g., for Mitsunobu coupling).
- tert-Butyl Ester (OtBu): An acid-labile masking group for the carboxylic acid, orthogonal to base-labile protecting groups (Fmoc) and hydrogenation (Cbz).

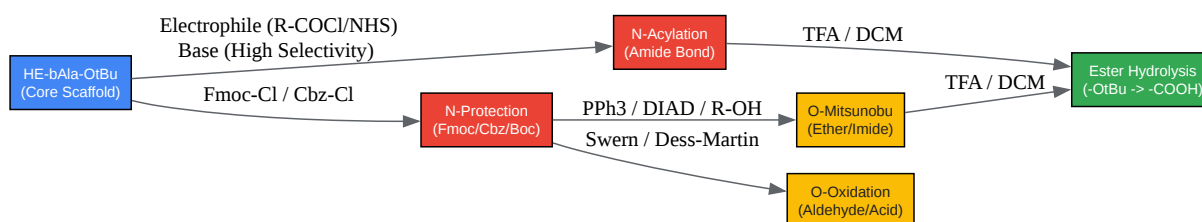
This guide provides a definitive protocol for the synthesis, purification, and modular functionalization of HE-bAla-OtBu, focusing on chemoselectivity and high-yield transformations.

Reactivity Landscape & Logic

The primary challenge in working with HE-bAla-OtBu is the competition between the secondary amine and the primary alcohol. While the amine is generally more nucleophilic, uncontrolled acylation can lead to O-acylation or bis-functionalization.

Strategic Rule: Always functionalize or protect the Nitrogen first. The steric bulk of the tert-butyl ester prevents lactamization, but the free amine is prone to interference during O-functionalization steps.

Visualization: Functionalization Pathways



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Figure 1: Decision tree for the functionalization of HE-bAla-OtBu. N-functionalization is the gateway to O-functionalization.

Module 1: Synthesis of the Scaffold (HE-bAla-OtBu)

Commercial availability of this specific ester can be sporadic. High-purity material is best generated in situ via a Michael addition.

Reaction: Ethanolamine + tert-Butyl Acrylate

HE-bAla-OtBu

Component	Role	Equivalents	Notes
Ethanolamine	Nucleophile	5.0 - 10.0	Large excess prevents bis-alkylation (tertiary amine formation).
tert-Butyl Acrylate	Electrophile	1.0	Added slowly to the amine.
Methanol	Solvent	N/A	Optional; reaction can be run neat.

Protocol:

- Setup: Charge a round-bottom flask with Ethanolamine (10 equiv) and cool to 0°C.
- Addition: Add tert-Butyl Acrylate (1 equiv) dropwise over 30 minutes. The reaction is exothermic.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–16 hours.
 - QC Check: TLC (10% MeOH in DCM). Stain with Ninhydrin. Product () should be distinct from starting acrylate () and bis-alkylated byproduct ().
- Workup:
 - Evaporate solvent (if used).
 - Crucial Step: High-vacuum distillation (mbar) is required to remove the excess ethanolamine (bp 170°C at atm, much lower at vacuum). The product remains in the pot.

- Purification: If distillation is insufficient, purify via flash column chromatography (DCM:MeOH 95:5).

Module 2: Chemoselective N-Functionalization

This protocol describes the installation of an Fmoc group, a common first step for solid-phase synthesis applications.

Reaction: HE-bAla-OtBu + Fmoc-OSu

Fmoc-N(EtOH)-bAla-OtBu

Protocol:

- Dissolution: Dissolve HE-bAla-OtBu (1.0 equiv) in DCM (0.1 M).
- Base: Add DIPEA (1.5 equiv).
- Reagent: Add Fmoc-OSu (N-(9-Fluorenylmethoxycarbonyloxy)succinimide) (1.05 equiv) at 0°C.
 - Why Fmoc-OSu? It is more selective than Fmoc-Cl, reducing the risk of reacting with the hydroxyl group.
- Monitoring: Stir at RT for 2 hours. Monitor by TLC (UV active).
- Workup: Wash with 5%
(removes unreacted amine), sat.
, and brine. Dry over
.
- Yield: Typically >90%. The product is now ready for O-functionalization.

Module 3: O-Functionalization (Mitsunobu Reaction)

Once the nitrogen is protected (e.g., with Fmoc or an acyl linker), the hydroxyl group can be converted into an ether or amine surrogate using the Mitsunobu reaction. This is critical for

PROTAC linker synthesis.

Reaction: Fmoc-HE-bAla-OtBu + Phenol/Imide

Ether/Amine Linkage

Reagent	Role	Equivalents
Triphenylphosphine ()	Reductant	1.5
DIAD/DEAD	Oxidant	1.5
Nucleophile (R-OH / Imide)	Ligand/Warhead	1.2

Protocol:

- Preparation: Dissolve N-protected HE-bAla-OtBu (1.0 equiv), (1.5 equiv), and the Nucleophile (1.2 equiv) in anhydrous THF under inert atmosphere (/Ar).
- Activation: Cool to 0°C.
- Addition: Add DIAD (Diisopropyl azodicarboxylate) (1.5 equiv) dropwise. Do not allow the temperature to rise above 5°C during addition to prevent side reactions.
- Reaction: Stir at RT for 12–24 hours.
- Workup: Concentrate THF. Triturate with cold diethyl ether to precipitate (Triphenylphosphine oxide) byproduct. Filter.
- Purification: Flash chromatography is essential to remove hydrazide byproducts.

Module 4: Orthogonal Deprotection

Scenario A: Removal of tert-Butyl Ester (Acid Lysis)

- Reagent: TFA:DCM (1:1) or 4M HCl in Dioxane.
- Condition: Stir at RT for 1-2 hours.
- Note: If the molecule contains acid-sensitive ethers, use milder conditions (e.g., dilute TFA with triethylsilane scavenger).

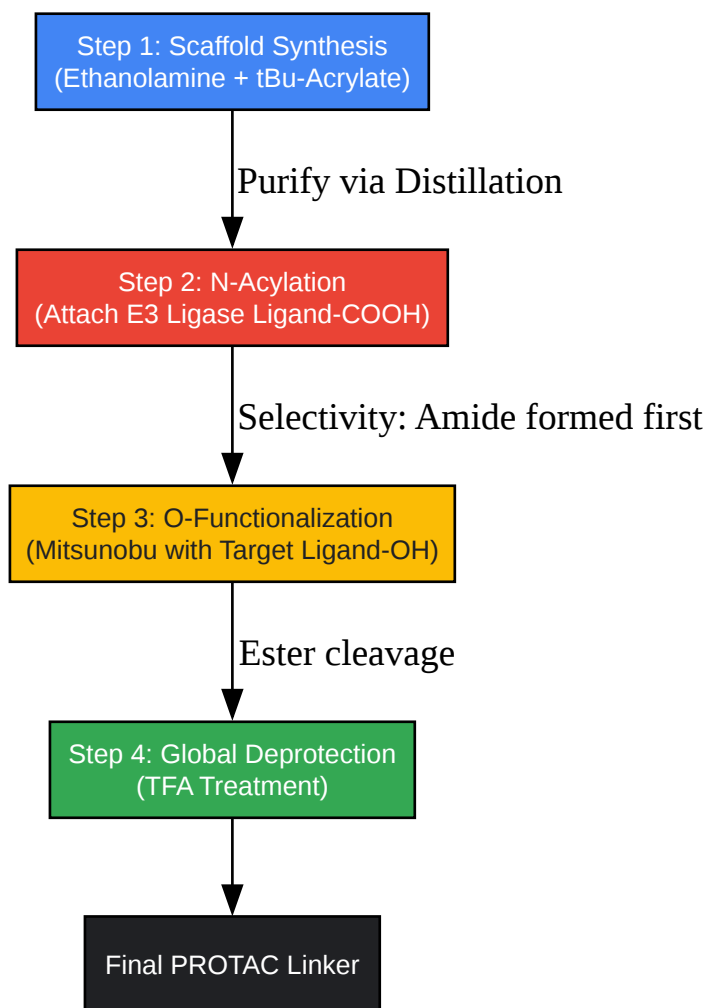
Scenario B: Removal of Fmoc (Base Lysis)

- Reagent: 20% Piperidine in DMF.
- Condition: 10-20 minutes at RT.
- Note: The tert-butyl ester is stable under these conditions.

Application Case Study: PROTAC Linker Synthesis

Objective: Synthesize a linker connecting an E3 ligase ligand (via the amine) to a target protein ligand (via the alcohol).

Workflow Diagram



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Figure 2: Sequential assembly of a PROTAC linker using HE-bAla-OtBu.

Troubleshooting & Critical Parameters

Issue	Probable Cause	Solution
Bis-alkylation during synthesis	Excess acrylate or insufficient amine.	Increase Ethanolamine to 10 equiv. Add acrylate slower.
Low yield in Mitsunobu	Steric hindrance or wet solvent.	Use anhydrous THF. Switch to ADDP/ for difficult substrates.
O-Acylation during N-protection	Base too strong or excess reagent.	Use mild base (NaHCO ₃ or DIPEA). Use Fmoc-OSu instead of Fmoc-Cl.
Incomplete tBu removal	Scavenger needed.	Add 2.5% TIS (Triisopropylsilane) to TFA cocktail to quench t-butyl cations.

References

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 - URL:
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 - Title: Preparation of t-Butyl Esters of Free Amino Acids.[1]

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Sources

- 1. pubs.acs.org [pubs.acs.org]
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